

N-Cyclohexylaniline CAS number and physical properties

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Compound of Interest

Compound Name: **N-Cyclohexylaniline**

Cat. No.: **B162150**

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N-Cyclohexylaniline: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **N-Cyclohexylaniline**, a versatile secondary amine with significant applications in organic synthesis and as an intermediate in the production of various industrial and pharmaceutical compounds. This document details its chemical identity, physical properties, a representative synthetic protocol, and a visualization of its synthesis workflow.

Core Chemical Identity

N-Cyclohexylaniline, also known as N-phenylcyclohexylamine or cyclohexylphenylamine, is an organic compound featuring a cyclohexyl group bonded to the nitrogen atom of an aniline molecule.

CAS Number: 1821-36-9[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Physical and Chemical Properties

A summary of the key physical and chemical properties of **N-Cyclohexylaniline** is presented in the table below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₇ N	[1][2][3][4][5]
Molecular Weight	175.27 g/mol	[1][3][4][5][7]
Appearance	Colorless to pale yellow liquid, or white to light yellow crystalline powder. May darken to a dark brown liquid.	[1][2]
Melting Point	14-16 °C	[2][4][5]
Boiling Point	191-192 °C at 73 mmHg; 279 °C at 760 mmHg	[2][4][5]
Density	0.996 g/mL at 20 °C	[2][4][6]
Refractive Index	n _{20/D} 1.560	[2][4]
Solubility	Insoluble in water; soluble in organic solvents such as ethanol and acetone.	[1][2]
pKa	5.46 ± 0.20 (Predicted)	[1]
Flash Point	136 °C	[2]

Synthesis of N-Cyclohexylaniline: Experimental Protocol

The synthesis of **N-Cyclohexylaniline** is commonly achieved through the reductive amination of aniline with cyclohexanone. This method involves the formation of an imine intermediate, which is then reduced to the corresponding secondary amine. The following is a representative experimental protocol based on established chemical principles.

Reaction: Aniline + Cyclohexanone → N-Cyclohexylideneaniline → **N-Cyclohexylaniline**

Materials:

- Aniline

- Cyclohexanone
- Reducing agent (e.g., Sodium borohydride (NaBH_4), Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$), or catalytic hydrogenation with $\text{H}_2/\text{Pd-C}$)
- Anhydrous solvent (e.g., Methanol, Dichloromethane (DCM), or 1,2-Dichloroethane (DCE))
- Acid catalyst (optional, e.g., Acetic acid)
- Drying agent (e.g., Anhydrous sodium sulfate or magnesium sulfate)
- Standard laboratory glassware and equipment for organic synthesis (round-bottom flask, condenser, magnetic stirrer, etc.)
- Equipment for work-up and purification (separatory funnel, rotary evaporator, distillation apparatus or chromatography columns)

Procedure:

- Reaction Setup: To a clean, dry round-bottom flask equipped with a magnetic stir bar, add aniline and cyclohexanone in a 1:1 molar ratio. Dissolve the reactants in a suitable anhydrous solvent.
- Imine Formation: If using a milder reducing agent like sodium triacetoxyborohydride, the reaction can proceed as a one-pot process. For other reducing agents, the imine can be pre-formed by stirring the aniline and cyclohexanone mixture, sometimes with the aid of a mild acid catalyst, at room temperature or with gentle heating. The formation of the imine intermediate, N-cyclohexylideneaniline, is often accompanied by the removal of water.
- Reduction:
 - Using Sodium Borohydride: Cool the reaction mixture in an ice bath. Slowly add sodium borohydride in portions. After the addition is complete, allow the reaction to warm to room temperature and stir until the reaction is complete (monitored by TLC or GC).
 - Using Catalytic Hydrogenation: Transfer the mixture of aniline and cyclohexanone (or the pre-formed imine) to a hydrogenation vessel. Add a catalytic amount of Palladium on

carbon (Pd/C). The vessel is then purged with hydrogen gas and the reaction is stirred under a hydrogen atmosphere at a suitable pressure and temperature until the uptake of hydrogen ceases.

- Work-up:
 - Quench the reaction by carefully adding water or a dilute acid solution.
 - If a solid precipitate forms, it may be removed by filtration.
 - Extract the aqueous layer with an organic solvent (e.g., ethyl acetate or dichloromethane).
 - Combine the organic extracts and wash with brine.
 - Dry the organic layer over an anhydrous drying agent.
 - Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by vacuum distillation or column chromatography on silica gel to yield pure **N-Cyclohexylaniline**.

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **N-Cyclohexylaniline** via reductive amination.



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Caption: Workflow for the synthesis of **N-Cyclohexylaniline**.

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